

Phenylacetaldehyde Dimethyl Acetal: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Phenylacetaldehyde dimethyl acetal*

Cat. No.: *B086100*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Phenylacetaldehyde Dimethyl Acetal**, a versatile aromatic compound with significant applications in the fragrance, flavor, and pharmaceutical industries. This document outlines its chemical properties, various synonyms, detailed experimental protocols for its synthesis, and relevant safety information.

Core Chemical Information

Phenylacetaldehyde dimethyl acetal, systematically known as 1,1-dimethoxy-2-phenylethane, is the dimethyl acetal of phenylacetaldehyde.^[1] It is valued for its stability compared to its parent aldehyde, offering a fresh, leafy, and floral green aroma.^[1] This compound is found naturally in cocoa and is widely used as a fragrance ingredient in perfumes, soaps, and other personal care products.^{[2][3]} It also serves as a flavoring agent and a key intermediate in organic synthesis.^{[1][4]}

Synonyms

Phenylacetaldehyde dimethyl acetal is known by a multitude of synonyms across different industries and suppliers. A comprehensive list is provided in the table below for easy reference.

Common Name	IUPAC & Chemical Names	Trade & Other Names
Phenylacetaldehyde dimethyl acetal[1][2][5]	(2,2-Dimethoxyethyl)benzene[1][2][4][5][6]	PADMA (Phenyl Acetaldehyde DiMethyl Acetal)[1][5]
1,1-Dimethoxy-2-phenylethane[1][2][5]	Benzene, (2,2-dimethoxyethyl)-[1][2][5]	Viridine®[1][2][5]
2-Phenylacetaldehyde dimethyl acetal[2][5]	α -Tolylaldehyde dimethyl acetal[1][2][5]	Rosal[1][2]
2,2-Dimethoxy-1-phenylethane[1][2][5]	Phenylacetic aldehyde dimethyl acetal[1][5]	Vert de Lilas[1][2]
Phenacetaldehyde dimethyl acetal[5]	Acetaldehyde, phenyl-, dimethyl acetal[5]	Vertodor[1][2]
Ethane, 1,1-dimethoxy-2-phenyl-[5]	Veracetal[1]	
Foliacetal[1]		
Hyscylene P[2][5]		
Lilas Vert[2]		
P.A.D.M.A.[2]		
PADIMA[2]		

Quantitative Data Summary

The key physicochemical properties of **Phenylacetaldehyde Dimethyl Acetal** are summarized in the following table.

Property	Value
CAS Number	101-48-4[1][2][4][5][6]
Molecular Formula	C ₁₀ H ₁₄ O ₂ [1][4][7]
Molecular Weight	166.22 g/mol [1][4][5][7]
Appearance	Colorless to pale yellow clear liquid[1][3][4]
Density	1.003 - 1.004 g/mL at 25°C[1][4]
Boiling Point	219 - 221°C at 754 mmHg[1][4]
Refractive Index	n _{20/D} 1.492 - 1.495[1][4]
Flash Point	88 - 90°C (closed cup)[1]
Purity	>97.0% (GC) to 98-100% (GC)[4][6]
FEMA Number	2876[1][4][5]

Experimental Protocols

The synthesis of **phenylacetaldehyde dimethyl acetal** can be achieved through several routes. Below are detailed methodologies for two common laboratory-scale preparations.

Method 1: From Styrene Oxide

This method involves a two-step process starting from styrene oxide.

Step 1: Synthesis of Phenylacetaldehyde

- **Reaction Setup:** To a solution of styrene oxide (1.20 g, 10 mmol) in benzene (25 ml), add allyl(1,5-cyclooctadiene)palladium trifluoromethanesulfonate (41 mg, 0.10 mmol) as a catalyst.
- **Reaction Conditions:** Stir the mixture at 50°C for 10 minutes.
- **Analysis:** The yield of phenylacetaldehyde can be determined by gas chromatography and nuclear magnetic resonance (NMR) spectroscopy using an internal standard. A typical yield is around 75%.[1]

Step 2: Acetal Formation

- Reaction: To the reaction solution containing phenylacetaldehyde, add methanol (10 ml).
- Reaction Conditions: Stir the mixture at 50°C for 30 minutes.[\[1\]](#)
- Work-up: Add a 2% sodium carbonate aqueous solution (20 ml) to the reaction mixture and separate the organic and aqueous layers.
- Analysis and Purification: The organic layer is analyzed by gas chromatography and NMR to confirm the complete conversion of phenylacetaldehyde to **phenylacetaldehyde dimethyl acetal**. The product can be purified by fractional distillation.[\[1\]](#)

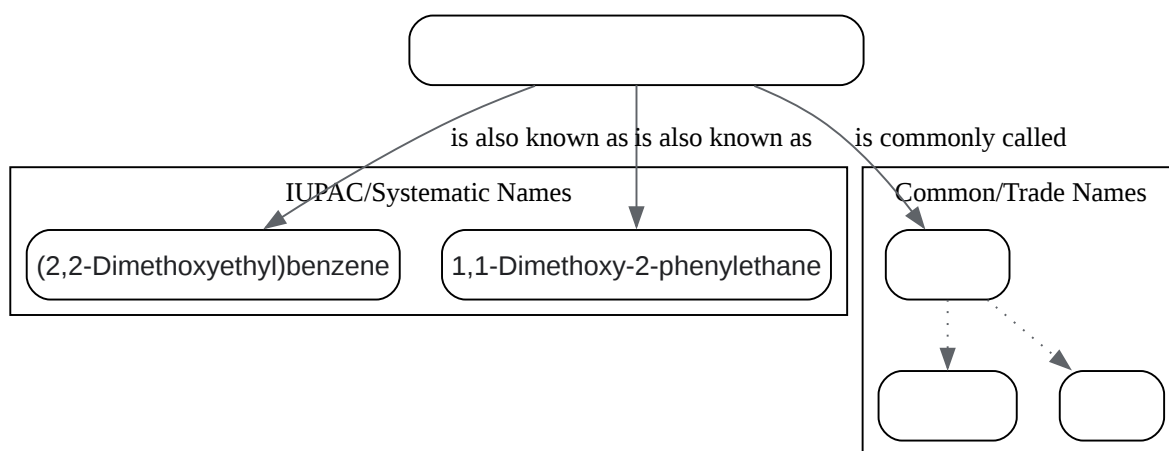
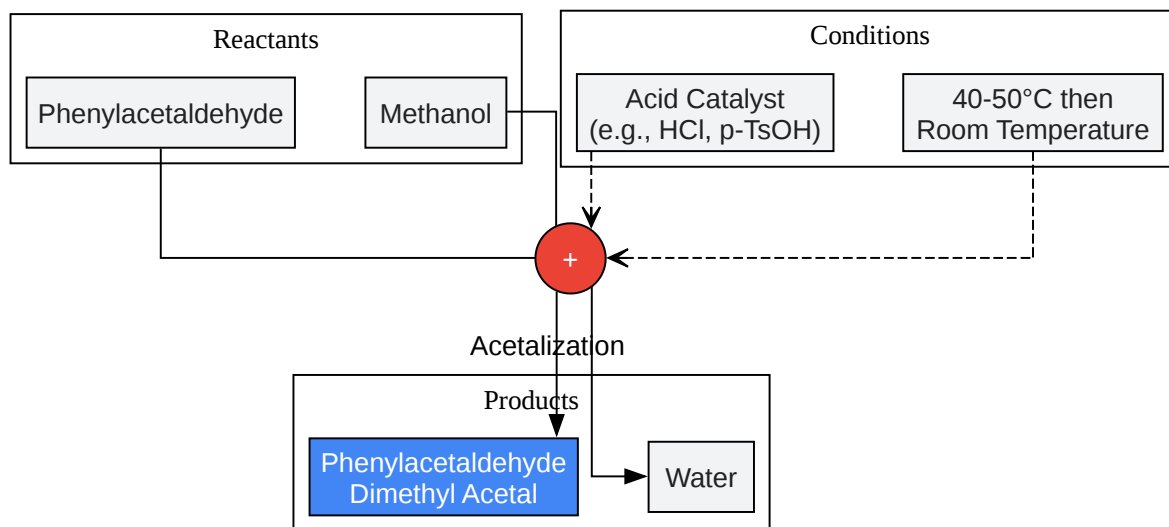
Method 2: From Phenylacetaldehyde

This is a more direct and traditional method for the synthesis of **phenylacetaldehyde dimethyl acetal**.

- Reaction Setup: Mix phenylacetaldehyde with methanol containing hydrogen chloride (1-2%) and ammonium chloride.
- Reaction Conditions: Stir the mixture and warm it to 40-50°C. Then, let it stand at room temperature for two days.[\[2\]](#)
- Work-up: After the reaction is complete, add water, sodium chloride, and ether to the mixture to separate the oily layer.
- Purification: The obtained oil is washed with water and then purified by fractional distillation to yield the final product.[\[2\]](#)

Visualizations

Synthesis Pathway of Phenylacetaldehyde Dimethyl Acetal from Phenylacetaldehyde



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